

A Comparative Guide to Palitantin and Commercial PTP1B Enzyme Inhibitors

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Compound of Interest

Compound Name: *Palitantin*

Cat. No.: *B7909768*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the naturally derived compound **Palitantin** with commercially available inhibitors of Protein Tyrosine Phosphatase 1B (PTP1B), a key therapeutic target in metabolic diseases. The information presented herein is supported by experimental data to aid in the evaluation of these compounds for research and drug development purposes.

Introduction to Palitantin and PTP1B Inhibition

Palitantin, a polyketide metabolite isolated from fungi of the *Penicillium* and *Geomyces* genera, has been identified as a potent inhibitor of Protein Tyrosine Phosphatase 1B (PTP1B). PTP1B is a non-receptor protein tyrosine phosphatase that plays a crucial role as a negative regulator in both the insulin and leptin signaling pathways. By dephosphorylating the insulin receptor (IR) and its substrates (IRS), as well as Janus kinase 2 (JAK2) in the leptin pathway, PTP1B attenuates their signaling cascades. Consequently, inhibition of PTP1B is a well-validated therapeutic strategy for type 2 diabetes, obesity, and other metabolic disorders. This guide compares the inhibitory action of (+)-**Palitantin** against PTP1B with that of established commercial inhibitors.

Quantitative Comparison of PTP1B Inhibitors

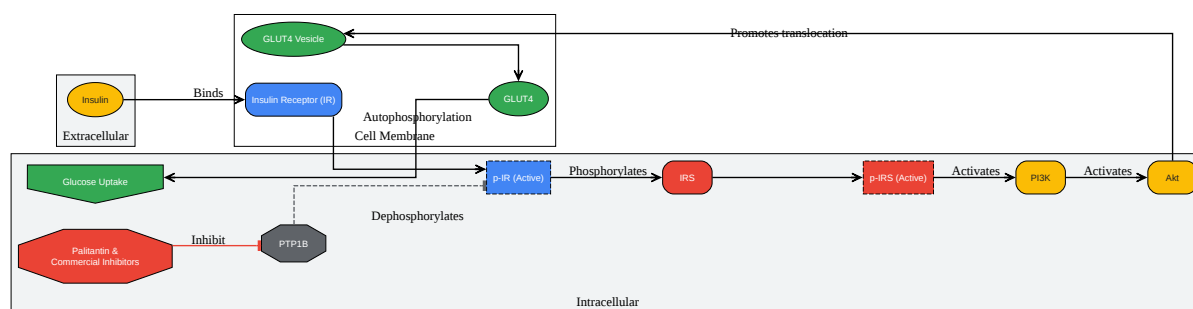
The following table summarizes the inhibitory potency of (+)-**Palitantin** and selected commercial PTP1B inhibitors. The data is presented as IC₅₀ (half-maximal inhibitory

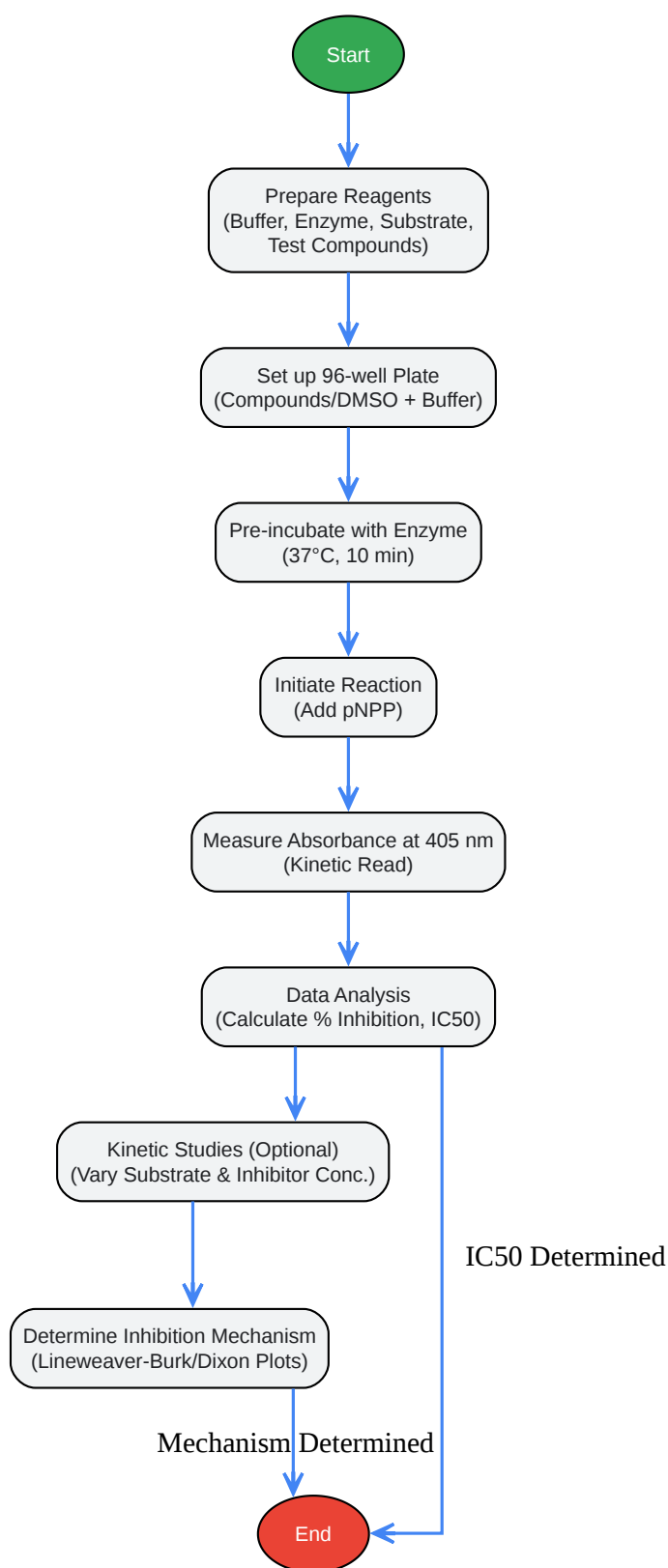
concentration) and K_i (inhibition constant) values, which are key metrics for evaluating the efficacy of an inhibitor.

Inhibitor	Type/Source	IC50 (μM)	K_i (μM)	Mechanism of Inhibition
(+)-Palitantin	Natural Product (Fungus)	7.9[1][2]	Not Reported	Not Reported
Ursolic Acid	Natural Product (Plant)	8.3[1][2]	2.0	Competitive
Ertiprotafib	Synthetic	1.6 - 29	Not Reported	Non-competitive
Trodesquamine (MSI-1436)	Natural Product Derivative	1	Not Reported	Allosteric (Non-competitive)
JTT-551	Synthetic	Not Reported	0.22	Mixed-type
Oleanolic Acid	Natural Product (Plant)	-	-	Not Reported
Corosolic Acid	Natural Product (Plant)	7.2	-	Mixed-type
Sodium Orthovanadate	Chemical	-	-	Competitive

Mechanism of Action and Signaling Pathway

PTP1B acts as a critical negative regulator in the insulin signaling pathway. Upon insulin binding, the insulin receptor (IR) undergoes autophosphorylation, initiating a cascade that leads to the translocation of GLUT4 transporters to the cell membrane and subsequent glucose uptake. PTP1B dephosphorylates the activated insulin receptor and its substrates, thereby terminating the signal. Inhibitors of PTP1B prevent this dephosphorylation, leading to prolonged insulin signaling and enhanced glucose uptake.





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References

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